

# (2R,6R)-2,6-Dimethylmorpholine proper disposal procedures

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## Compound of Interest

Compound Name: (2R,6R)-2,6-Dimethylmorpholine

Cat. No.: B185797

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Proper disposal of **(2R,6R)-2,6-Dimethylmorpholine** is critical for ensuring laboratory safety and environmental protection. This document provides comprehensive, step-by-step guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of this compound. The information is based on safety data for cis- and mixed isomers of 2,6-Dimethylmorpholine, which share identical functional groups and hazard profiles.

## Immediate Safety and Hazard Information

**(2R,6R)-2,6-Dimethylmorpholine** is a hazardous chemical that requires careful handling. Key hazards identified in safety data sheets (SDS) include:

- Flammability: It is a flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)
- Toxicity: The compound is harmful if swallowed or in contact with skin, and harmful if inhaled. [\[1\]](#)[\[2\]](#)[\[4\]](#)
- Corrosivity: It causes severe skin burns and serious eye damage.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Environmental Hazards: Discharge into the environment must be avoided.[\[2\]](#)[\[6\]](#) It should not be released into sewage systems or drains.[\[1\]](#)[\[5\]](#)

Appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection, must be worn when handling this substance.[\[1\]](#)[\[5\]](#)

All handling should be conducted in a well-ventilated area or a chemical fume hood.[1][2]

## Chemical and Physical Properties

The following table summarizes key quantitative data for 2,6-Dimethylmorpholine.

| Property          | Value                             | Source |
|-------------------|-----------------------------------|--------|
| Molecular Formula | C <sub>6</sub> H <sub>13</sub> NO | [2][3] |
| Molecular Weight  | 115.17 g/mol                      | [2][3] |
| Appearance        | Clear, colorless liquid           | [2]    |
| Boiling Point     | 141.3 °C                          | [2]    |
| Melting Point     | -85 °C                            | [2]    |
| Flash Point       | 41.5 °C                           | [1][2] |
| log Pow           | -0.15                             | [5]    |

## Step-by-Step Disposal Procedures

Disposal of **(2R,6R)-2,6-Dimethylmorpholine** must be carried out in compliance with all applicable federal, state, and local regulations.[1] Chemical waste generators are responsible for correctly classifying waste and ensuring its proper disposal.[5][6]

### 1. Waste Identification and Segregation:

- Identify all waste containing **(2R,6R)-2,6-Dimethylmorpholine**. This includes pure unused product, reaction residues, and contaminated materials (e.g., silica gel, filter paper, gloves, and empty containers).
- Segregate this waste stream from other chemical wastes to avoid incompatible mixtures. It is incompatible with strong oxidizing agents and strong acids.[1]

### 2. Spill Management and Cleanup:

- In case of a spill, evacuate the area and remove all sources of ignition.[4]

- Ensure adequate ventilation.[2]
- Wear appropriate PPE, including a respirator if necessary.[1]
- Contain the spill using an inert absorbent material like vermiculite, dry sand, or earth.[4] Do not use combustible materials.
- Use clean, non-sparking tools to collect the absorbed material.[1][2]
- Place the collected waste into a suitable, clearly labeled, and loosely covered plastic container for disposal.[1]
- Clean the spill area thoroughly with soap and water.[2]

#### 3. Waste Collection and Storage:

- Collect all waste containing **(2R,6R)-2,6-Dimethylmorpholine** in a designated, compatible, and properly sealed container.[2] Keep the container tightly closed.[1]
- Label the waste container clearly with its contents, including the full chemical name and associated hazards (e.g., "Hazardous Waste: **(2R,6R)-2,6-Dimethylmorpholine**, Flammable, Corrosive, Toxic").
- Store the waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.[2][5] Keep it away from heat, ignition sources, and incompatible materials.[1]
- Store in a locked-up area to prevent unauthorized access.[1][2]

#### 4. Final Disposal:

- The final disposal of **(2R,6R)-2,6-Dimethylmorpholine** waste must be handled by a licensed hazardous waste disposal company.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.
- Provide the waste handler with a complete and accurate description of the waste, including its composition and hazards, by referencing the Safety Data Sheet.

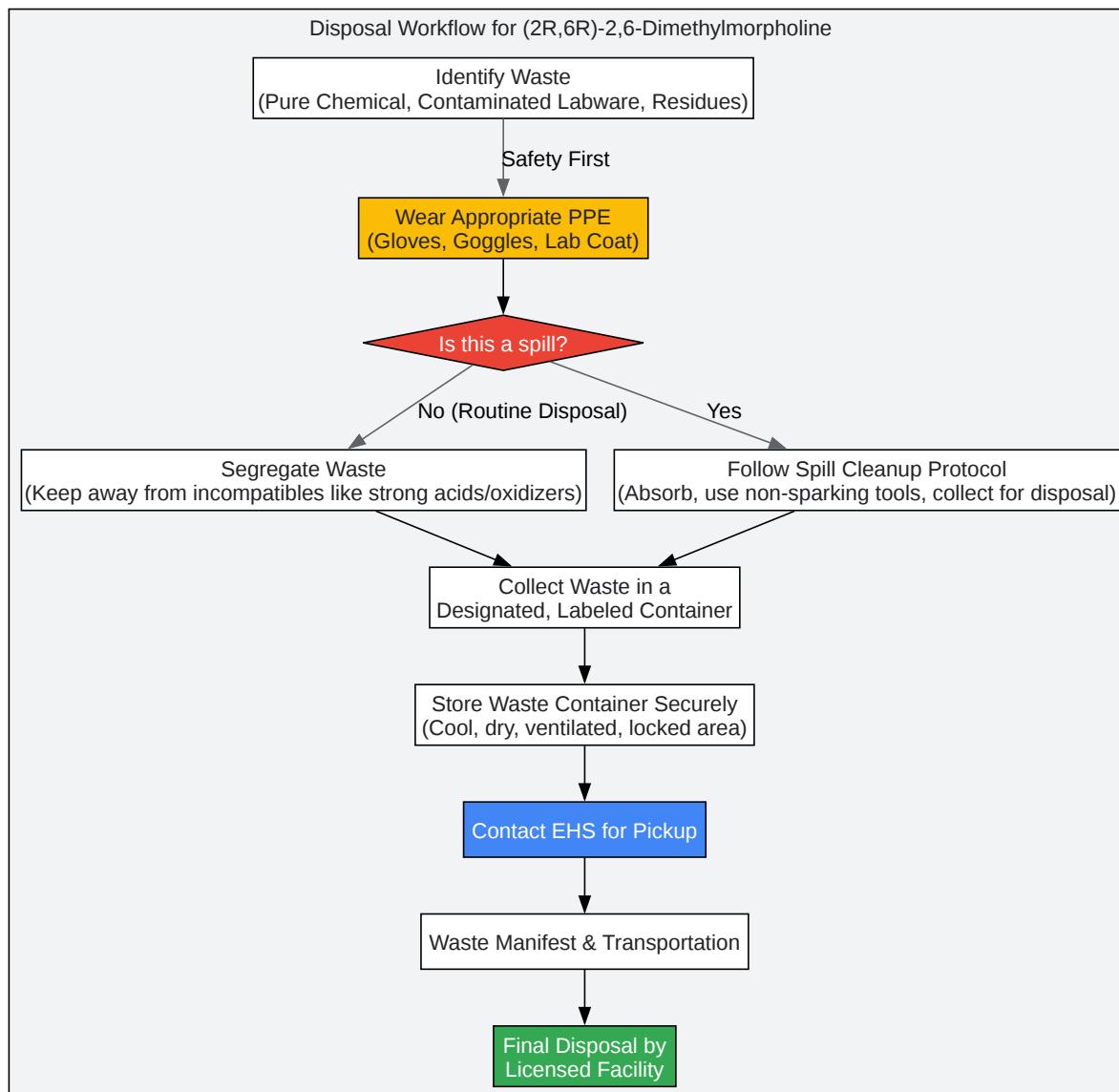
- Empty containers should also be disposed of as hazardous waste unless properly decontaminated.[\[1\]](#)

## Experimental Protocols for Disposal

No specific experimental protocols for the chemical neutralization or degradation of **(2R,6R)-2,6-Dimethylmorpholine** for disposal purposes were identified in the reviewed literature. The standard and required procedure is disposal via a certified hazardous waste management facility.

## Disposal Workflow Diagram

The following diagram outlines the logical workflow for the proper disposal of **(2R,6R)-2,6-Dimethylmorpholine**.



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Caption: Logical workflow for the safe disposal of **(2R,6R)-2,6-Dimethylmorpholine**.

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- To cite this document: BenchChem. [(2R,6R)-2,6-Dimethylmorpholine proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b185797#2r-6r-2-6-dimethylmorpholine-proper-disposal-procedures>

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